

A Comparative Guide to the Efficacy of Sulfonamide-Based Antibiotics

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Compound of Interest

Compound Name:	5-Amino-2-methylbenzenesulfonamide
Cat. No.:	B032415

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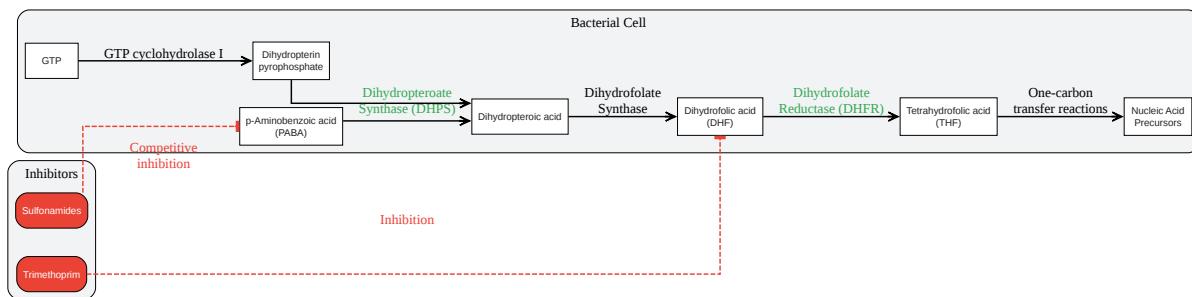
For Researchers, Scientists, and Drug Development Professionals

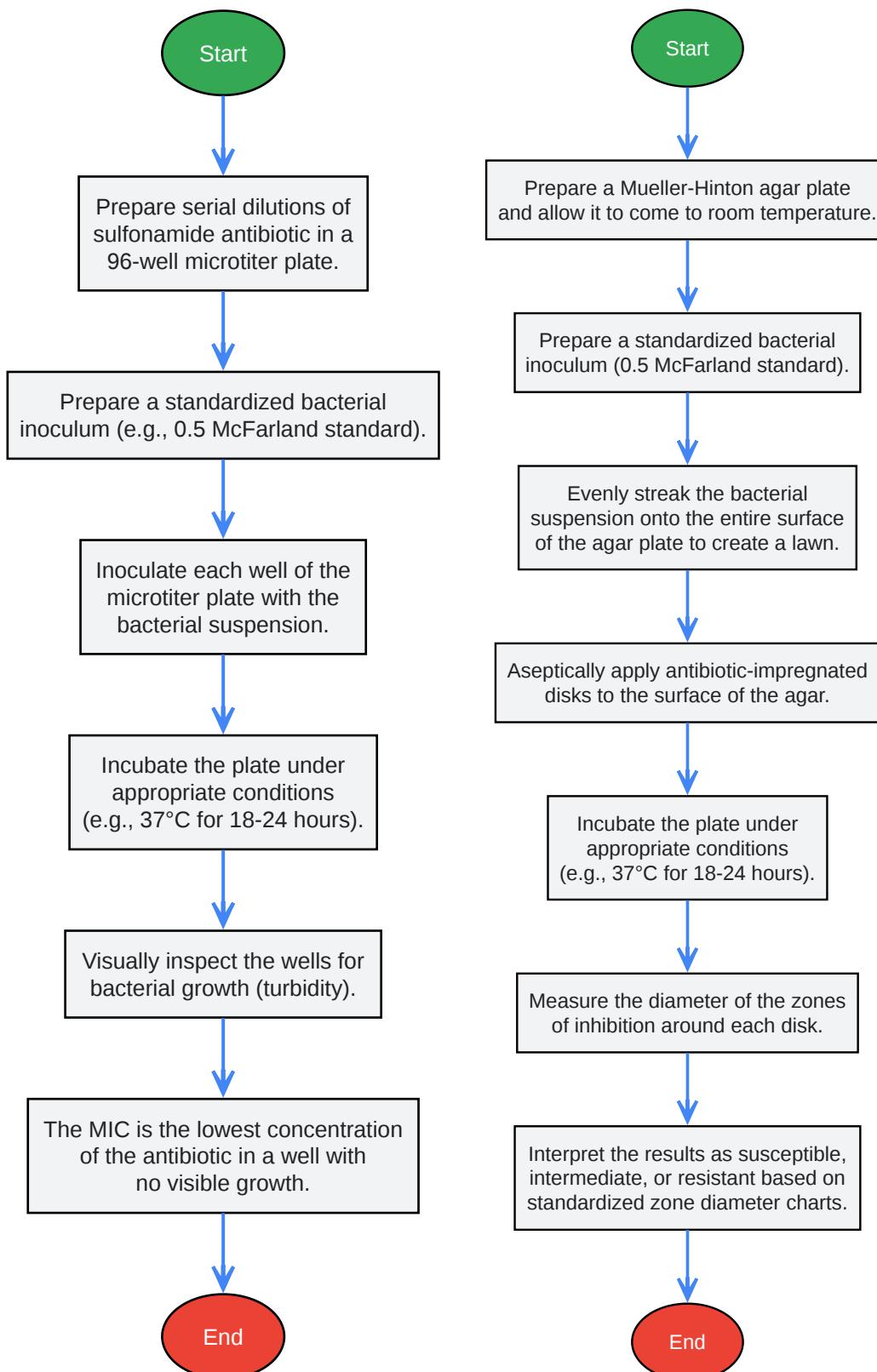
This guide provides an objective comparison of the in vitro efficacy of several key sulfonamide-based antibiotics against common Gram-positive and Gram-negative bacteria. The data presented is compiled from various studies to offer a quantitative overview of their antibacterial performance. Detailed experimental protocols for the cited efficacy assays are also provided to support researchers in their work.

Mechanism of Action: Inhibition of Folate Synthesis

Sulfonamide antibiotics are synthetic bacteriostatic agents that function as competitive inhibitors of the bacterial enzyme dihydropteroate synthase (DHPS).^{[1][2]} This enzyme is critical for the synthesis of dihydrofolic acid, a precursor to tetrahydrofolic acid, which is essential for the production of nucleic acids (DNA and RNA) and certain amino acids. By blocking this pathway, sulfonamides halt bacterial growth and replication.^[1] Human cells are unaffected as they obtain folic acid from the diet.^[2]

The following diagram illustrates the bacterial folic acid synthesis pathway and the inhibitory action of sulfonamides.



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References

- 1. New therapy from old drugs: synergistic bactericidal activity of sulfadiazine with colistin against colistin-resistant bacteria, including plasmid-mediated colistin-resistant mcr-1 isolates - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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